

Technical Support Center: Mandestrobin Spray Adjuvant Selection and Compatibility

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Compound of Interest

Compound Name: Mandestrobin

Cat. No.: B1253266

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For Researchers, Scientists, and Drug Development Professionals

This technical support guide provides comprehensive information on the selection and compatibility of spray adjuvants with **Mandestrobin**, a strobilurin fungicide. It is intended to assist researchers in optimizing their experimental protocols and troubleshooting potential issues.

Frequently Asked Questions (FAQs)

Q1: What is **Mandestrobin** and what is its mode of action?

Mandestrobin is a systemic and translaminar fungicide belonging to the strobilurin group (FRAC Group 11).^[1] Its mode of action is the inhibition of mitochondrial respiration in fungi by binding to the Quinone outside (QoI) site of the cytochrome bc1 complex.^[1] This disruption of energy production ultimately leads to fungal cell death. **Mandestrobin** is a racemic mixture, with the R-isomer being the more active component.^[1]

Q2: Why are spray adjuvants recommended for use with **Mandestrobin**?

Spray adjuvants can enhance the performance of **Mandestrobin** in several ways:

- **Improved Coverage:** Surfactants, a common type of adjuvant, reduce the surface tension of spray droplets, allowing them to spread more evenly over the leaf surface.

- **Enhanced Penetration:** Certain adjuvants, like crop oil concentrates and methylated seed oils, can help **Mandestrobin** penetrate the waxy cuticle of the plant leaf, improving its systemic uptake.
- **Increased Rainfastness:** Some adjuvants can help the fungicide adhere to the leaf surface, preventing it from being washed off by rain.
- **Drift Reduction:** Specific adjuvants can increase the droplet size of the spray, reducing the potential for spray drift to non-target areas.

Q3: What types of adjuvants are compatible with **Mandestrobin**?

Mandestrobin, like other strobilurin fungicides, is generally compatible with a range of adjuvants. However, the optimal choice depends on the target crop, environmental conditions, and the specific formulation of **Mandestrobin** being used. The main categories of compatible adjuvants include:

- **Non-ionic Surfactants (NIS):** These are all-purpose adjuvants that provide good spreading and wetting properties and are compatible with a wide range of pesticides.[2] They are a good starting point for many applications due to their lower risk of phytotoxicity compared to oil-based adjuvants.[3]
- **Crop Oil Concentrates (COC):** COCs are petroleum-based oils mixed with surfactants. They enhance penetration of the fungicide through the leaf cuticle and can improve efficacy under dry conditions.[4] However, they can also increase the risk of crop injury, especially on sensitive plants or in hot weather.[3][4]
- **Methylated Seed Oils (MSO):** MSOs are derived from vegetable oils and are often more effective at penetrating the leaf cuticle than COCs, particularly on weeds or crops with thick, waxy leaves.[5] They also carry a risk of phytotoxicity under certain conditions.[6]
- **Organosilicone Surfactants:** These provide superior spreading capabilities ("super-spreaders") and can enhance rainfastness.

Q4: Are there any known incompatibilities with **Mandestrobin**?

While **Mandestrobin** has shown good crop safety in trials on various ornamental plants, specific incompatibilities can arise depending on the tank mix partners and water quality.^[7] It is crucial to always perform a jar test before tank-mixing **Mandestrobin** with any new adjuvant or other pesticide.

Q5: How does water quality affect the performance of **Mandestrobin** and adjuvant mixtures?

Water quality can significantly impact the stability and efficacy of spray mixtures. High pH (alkaline) water can lead to the breakdown of some pesticides. Hard water, containing high levels of calcium and magnesium, can also negatively interact with certain formulations. It is recommended to test your water source and use a buffering or water conditioning agent if necessary.

Troubleshooting Guide

Issue	Potential Cause	Troubleshooting Steps
Poor disease control despite application	<p>1. Incorrect adjuvant selection: The chosen adjuvant may not be providing adequate coverage or penetration. 2. Antagonism with tank mix partners: Other chemicals in the tank mix may be reducing the efficacy of Mandestrobin. 3. Fungicide resistance: The target pathogen population may have developed resistance to strobilurin fungicides.[8] 4. Improper application timing or technique: Application after disease establishment or poor spray coverage.</p>	<p>1. Review adjuvant selection based on crop type and environmental conditions. Consider a different type of adjuvant (e.g., switch from NIS to MSO if penetration is suspected to be an issue). 2. Perform a jar test for physical compatibility. Consult product labels for known antagonisms. Apply products separately if necessary. 3. Rotate Mandestrobin with fungicides from different FRAC groups. Do not make more than two consecutive applications of a strobilurin fungicide.[8] 4. Ensure spray equipment is properly calibrated for thorough coverage. Apply Mandestrobin as a preventative treatment.</p>
Signs of phytotoxicity on the crop (e.g., leaf burn, chlorosis, stunting)	<p>1. High adjuvant rate: The concentration of the adjuvant, particularly COCs or MSOs, may be too high. 2. Environmental stress: Applying during hot, dry, or humid conditions can increase the risk of crop injury.[4] 3. Crop sensitivity: The crop or cultivar may be inherently sensitive to the specific fungicide-adjuvant combination. 4. Incompatible tank mix: The combination of</p>	<p>1. Reduce the adjuvant rate to the lower end of the recommended range. 2. Avoid spraying during the hottest part of the day or when the crop is under drought stress. 3. Test the spray mixture on a small area of the crop before treating the entire field. 4. Conduct a jar test to check for physical incompatibility. Review product labels for any known restrictions on tank mixing.</p>

products in the spray tank is causing a phytotoxic reaction.

Physical incompatibility in the spray tank (e.g., clumping, separation, formation of precipitates)

1. Improper mixing order: Adding products to the tank in the wrong sequence can lead to physical incompatibility. 2. Poor water quality: Hard water or water with a high pH can cause some products to fall out of solution. 3. Cold water temperature: Some formulations are more difficult to dissolve or disperse in cold water. 4. Insufficient agitation: Lack of proper agitation can lead to the settling of products at the bottom of the tank.

1. Follow the recommended mixing order (generally, fill the tank with half the water, add compatibility agents, then dry formulations, then liquid flowables, then emulsifiable concentrates, and finally surfactants). 2. Use a water conditioning agent to buffer the pH and chelate hard water ions. 3. Use warmer water if possible, or allow more time for products to dissolve with good agitation. 4. Ensure the sprayer's agitation system is working correctly throughout the mixing and application process.

Clogged nozzles or screens

1. Incompatible mixture: The formation of precipitates or gels in the tank mix. 2. Contaminated water source: Debris in the water used for spraying. 3. Inadequate flushing of the sprayer: Residue from previous spray applications.

1. Perform a jar test to confirm compatibility before mixing. 2. Use filtered water to fill the spray tank. 3. Thoroughly clean the sprayer, including tanks, lines, and nozzles, before and after each use.

Data on Adjuvant Compatibility with Mandestrobin

While specific quantitative performance data for **Mandestrobin** with every type of adjuvant is not broadly published and can be highly dependent on experimental conditions, the following table provides a qualitative summary of compatibility and general use recommendations based on the properties of strobilurin fungicides and common adjuvant types.

Adjuvant Type	Compatibility with Mandestrobin	General Use Recommendations	Potential Issues
Non-ionic Surfactant (NIS)	High	General purpose use for improving spray coverage and wetting. Suitable for most crops and conditions. A good initial choice when tank-mixing with other products.	May not provide sufficient penetration for crops with very waxy leaves.
Crop Oil Concentrate (COC)	Good	Use when enhanced penetration is needed, especially under dry conditions or for hard-to-control diseases.	Higher risk of phytotoxicity, especially on sensitive crops or in hot, humid weather.[3][4]
Methylated Seed Oil (MSO)	Good	Recommended for improved penetration on crops with thick cuticles or for certain weed and disease targets. More aggressive than COCs.[5]	Higher risk of phytotoxicity than COCs.[6] Test on a small area first.
Organosilicone Surfactant	Good	Use for superior spreading and rapid uptake. Can improve rainfastness.	May increase the risk of phytotoxicity with some tank mix partners due to rapid penetration.
Drift Reduction Agents	High	Use when spraying in conditions where spray drift is a concern.	Ensure compatibility with other adjuvants in the tank mix.
Water Conditioners/Buffers	High	Recommended when using water with high	Add to the tank before other products.

pH or hardness.

Experimental Protocols

Protocol 1: Jar Test for Physical Compatibility

Objective: To determine the physical compatibility of **Mandestrobin** with one or more spray adjuvants and other tank mix partners in a small-scale test before large-scale mixing.

Materials:

- Clean, clear glass quart jar with a lid
- Water from the intended spray source
- **Mandestrobin** formulation
- Adjuvant(s) to be tested
- Other pesticide formulations (if applicable)
- Pipettes or measuring spoons for accurate measurement
- Permanent marker

Procedure:

- Label the jar with the products and rates to be tested.
- Fill the jar halfway with the water source.
- Add the components to the jar in the proper mixing order (see diagram below), capping and inverting the jar several times after each addition. The general mixing order is: a. Water conditioning agents b. Wettable powders (WP) and water-dispersible granules (WDG) c. Liquid flowables (F) and suspension concentrates (SC) d. Emulsifiable concentrates (EC) e. Solutions (S) f. Adjuvants (surfactants, oils, etc.)

- After adding all components, fill the jar to the three-quarters full mark with water, cap it, and invert it 10-15 times.
- Let the jar stand for 15-30 minutes and observe for any signs of incompatibility, such as:
 - Formation of flakes, crystals, or sludge
 - Separation into layers
 - Formation of gels or scum
 - Clumping or precipitation
- If any of these signs appear, the mixture is physically incompatible and should not be tank-mixed.

Protocol 2: Phytotoxicity Assessment

Objective: To evaluate the potential for a **Mandestrobin**-adjuvant mixture to cause injury to the target crop.

Materials:

- Calibrated small plot sprayer or handheld sprayer
- **Mandestrobin** and adjuvant mixture prepared according to the desired application rates
- Untreated control plants
- Plant labels or flags
- Data collection sheets

Procedure:

- Select a representative area of the crop that is uniform in growth and vigor.
- Mark out small plots for treatment and an untreated control plot.

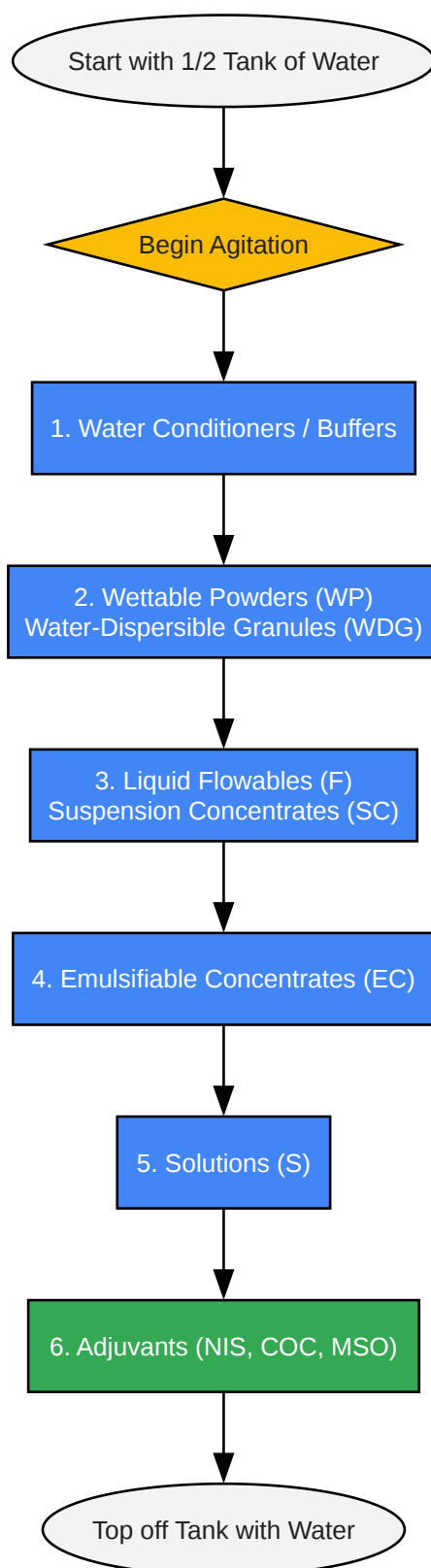
- Apply the **Mandestrobin**-adjuvant mixture to the treatment plots using the calibrated sprayer, ensuring thorough coverage.
- Leave the control plot unsprayed.
- Observe the treated and control plants at regular intervals (e.g., 3, 7, and 14 days after application).
- Record any signs of phytotoxicity in the treated plots, including:
 - Leaf burn or necrosis
 - Chlorosis (yellowing)
 - Epinasty (twisting of leaves and stems)
 - Stunting or reduced growth
 - Leaf distortion (cupping, crinkling)
- Compare the severity of any symptoms to the untreated control plants.

Visualizations



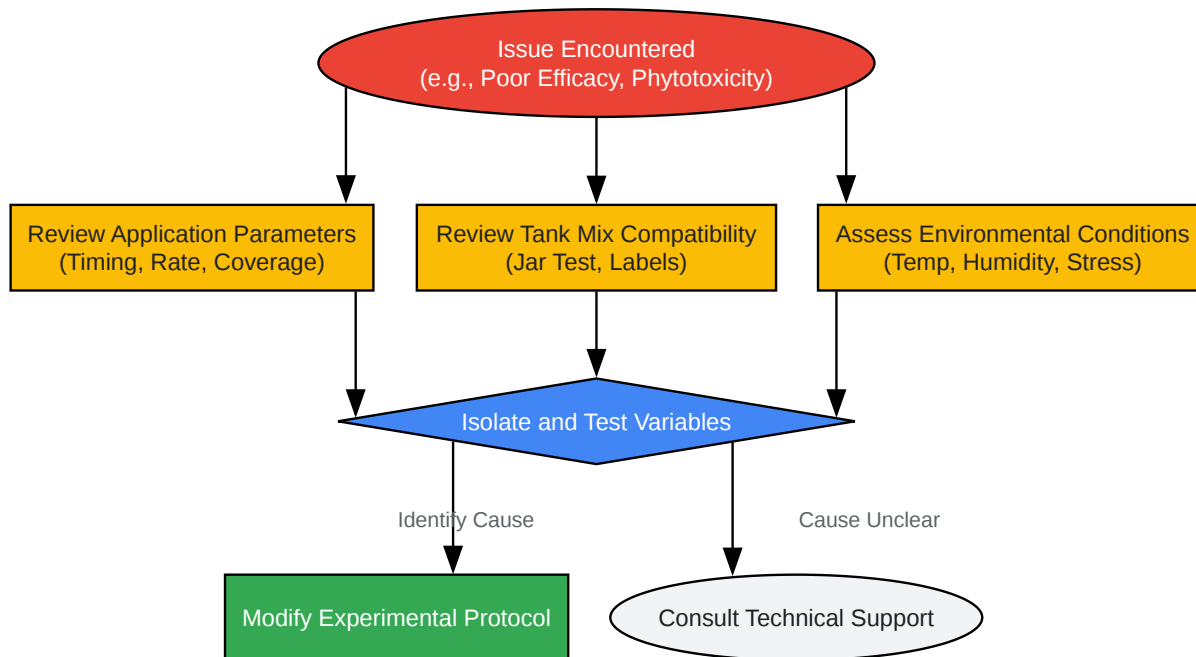
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Caption: **Mandestrobin**'s mechanism of action within the fungal mitochondrion.



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Caption: Recommended order for tank-mixing pesticides and adjuvants.



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Caption: A logical workflow for troubleshooting experimental issues.

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